

Thermal Stability and Decomposition of Tributyltin Azide: A Technical Overview

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Compound of Interest

Compound Name: Tributyltin azide

Cat. No.: B092828

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Disclaimer: This document is intended for informational purposes for a technical audience.

Tributyltin azide is a hazardous substance that is toxic and potentially explosive under certain conditions. All handling and experimentation should be conducted by qualified professionals in a controlled laboratory setting with appropriate safety measures in place.

Introduction

Tributyltin azide ($(C_4H_9)_3SnN_3$) is an organotin compound recognized for its utility as a reagent in organic synthesis, particularly in the formation of tetrazoles—a class of heterocyclic compounds with applications in pharmaceuticals. Despite its synthetic utility, the azide functional group imparts energetic properties that necessitate a thorough understanding of its thermal stability and decomposition characteristics. Organotin azides are generally considered to be thermally stable, yet caution is advised when heating as there is a risk of explosion.^{[1][2][3]} This guide synthesizes the available technical information on the thermal behavior of **tributyltin azide**, focusing on its stability, decomposition, and the methodologies for its analysis.

Physicochemical Properties

A summary of the key physicochemical properties of **tributyltin azide** is presented in Table 1. This data is essential for its safe handling, storage, and use in experimental setups.

Table 1: Physicochemical Properties of **Tributyltin Azide**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₇ N ₃ Sn	[4][5]
Molecular Weight	332.07 g/mol	[4][5]
Appearance	Colorless to light yellow liquid or white solid	[4]
Density	1.212 g/mL at 25 °C	[3][4]
Boiling Point	120 °C at 0.2 mmHg	[3][4]
Flash Point	> 110 °C (> 230 °F)	[4]
Solubility	Miscible with toluene, hexane, acetonitrile, and tetrahydrofuran. Reacts with water.	[3][4]

Thermal Stability and Decomposition

Detailed quantitative data on the thermal decomposition of **tributyltin azide**, such as specific decomposition temperatures from Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA), is not readily available in the public domain. However, general information suggests that while organotin azides are claimed to be thermally stable, the presence of the azide group makes them energetic materials with the potential for explosive decomposition upon heating.[1][2][3] The decomposition of azide compounds typically involves the extrusion of nitrogen gas (N₂), which is a highly exothermic process.

Putative Decomposition Pathway

While specific experimental evidence for the decomposition products of **tributyltin azide** is scarce in the available literature, a plausible decomposition pathway can be hypothesized based on the general reactivity of organometallic azides. The primary decomposition event is likely the loss of dinitrogen to form a highly reactive tributyltin nitrene intermediate. This

intermediate could then undergo various reactions, such as insertion or rearrangement, to form more stable products.

Caption: Hypothetical decomposition pathway of **tributyltin azide**.

Experimental Protocols for Thermal Analysis

To rigorously assess the thermal stability and decomposition kinetics of **tributyltin azide**, standardized thermal analysis techniques should be employed. The following are detailed, generalized methodologies for conducting such experiments.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine thermal transition temperatures (e.g., melting, decomposition) and enthalpies of reaction.

Experimental Workflow for DSC Analysis:

Sample Preparation

Accurately weigh 1-5 mg of Tributyltin Azide into a hermetically sealed aluminum pan.

Prepare an empty, hermetically sealed aluminum pan as a reference.

DSC Instrument Setup & Analysis

Place sample and reference pans into the DSC cell.

Set experimental parameters:

- Temperature range (e.g., 25-400 °C)
- Heating rate (e.g., 5, 10, 20 °C/min)
- Inert atmosphere (e.g., N₂ or Ar flow)

Initiate the temperature program and record the heat flow.

Data Interpretation

Analyze the resulting thermogram to identify exothermic decomposition peaks, onset temperature, and enthalpy of decomposition.

Sample Preparation

Accurately weigh 5-10 mg of Tributyltin Azide into a TGA sample pan (e.g., ceramic or platinum).

TGA Instrument Setup & Analysis

Place the sample pan into the TGA furnace.

Set experimental parameters:
- Temperature range (e.g., 25-500 °C)
- Heating rate (e.g., 10 °C/min)
- Inert atmosphere (e.g., N₂ or Ar flow)

Initiate the temperature program and record the mass change.

Data Interpretation

Analyze the resulting TGA curve to determine the onset of decomposition and the percentage of mass loss.

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